

What is the chemical structure of Bipolaramide?

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Compound of Interest

Compound Name: *Bipolaramide*

Cat. No.: *B15193762*

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An In-depth Technical Guide to Bipolaramide

For researchers, scientists, and drug development professionals, this document provides a comprehensive overview of the chemical structure, properties, and available biological data for **Bipolaramide**, a natural product isolated from the fungus *Bipolaris sorokiniana*.

Chemical Structure and Identification

Bipolaramide is a novel dioxopiperazine first isolated from cultures of the fungus *Bipolaris sorokiniana*.^{[1][2]} Its structure was elucidated based on ¹H and ¹³C NMR data and confirmed by X-ray crystallography.^[1] The compound is a symmetrical dimer with a molecular weight of 322 g/mol.^[2]

Biosynthetically, it is proposed that **Bipolaramide** is formed from cyclo(L-phenylalanyl-L-phenylalanyl) through processes of epoxidation and cyclization.^[2] This precursor molecule is a cyclic dipeptide composed of two L-phenylalanine residues.

At present, a standardized IUPAC name and SMILES notation for **Bipolaramide** are not readily available in public chemical databases. The structure is characterized by a central six-membered dioxopiperazine ring and two five-membered rings.^[2]

Chemical Structure of the Precursor, Cyclo(L-phenylalanyl-L-phenylalanyl):

Caption: 2D structure of Cyclo(L-phenylalanyl-L-phenylalanyl).

Quantitative Data

Currently, there is a notable absence of publicly available quantitative data regarding the biological activity of **Bipolaramide**. Studies detailing metrics such as IC50 or EC50 values are not found in the existing literature. The primary focus of the original research was on the isolation and structural elucidation of this novel compound.

Experimental Protocols

Isolation of Bipolaramide

The initial isolation of **Bipolaramide** was performed from whole maize cultures of a toxigenic strain of *Bipolaris sorokiniana* (MRC 93).[2] While the detailed extraction and purification protocol is not fully detailed in the provided snippets, it is a standard practice in natural product chemistry to use a series of solvent extractions and chromatographic techniques to isolate pure compounds from fungal cultures.

Structural Elucidation

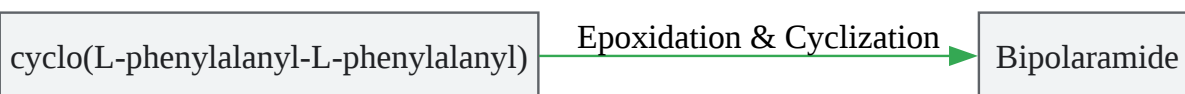
The determination of **Bipolaramide**'s chemical structure was accomplished through X-ray crystallography.[1][2] This technique provides precise information about the spatial arrangement of atoms within a crystalline solid, allowing for the definitive determination of its three-dimensional structure.

Signaling Pathways and Mechanism of Action

As of the current available literature, there is no information regarding the signaling pathways modulated by **Bipolaramide** or its specific mechanism of action in any biological system. Further research is required to determine the biological targets and physiological effects of this compound.

Biosynthetic Pathway

The proposed biosynthetic pathway for **Bipolaramide** originates from the cyclic dipeptide, cyclo(L-phenylalanyl-L-phenylalanyl).[2] This precursor undergoes enzymatic epoxidation and subsequent cyclization to yield the final **Bipolaramide** structure.



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References

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- 2. The structure of bipolaramide, a novel dioxopiperazine from Biopolaris sorokiniana - Journal of the Chemical Society, Chemical Communications (RSC Publishing) [pubs.rsc.org]
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